

A Technical Guide to the Chemical Properties and Structure of CY7-N3

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Compound of Interest

Compound Name: CY7-N3

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Abstract

CY7-N3, also known as Sulfo-Cyanine7-Azide, is a water-soluble, near-infrared (NIR) fluorescent dye that has become an indispensable tool in modern biological research.[1][2][3][4] As a member of the heptamethine cyanine dye family, its core structure is characterized by a seven-carbon polymethine chain, which is responsible for its significantly red-shifted spectral properties.[5] The incorporation of a terminal azide (-N3) functional group enables its covalent attachment to a wide array of biomolecules through highly efficient and bio-orthogonal "click chemistry" reactions.[2][3] Furthermore, the presence of sulfonate groups imparts excellent water solubility, mitigating the aggregation issues common to cyanine dyes and allowing for straightforward use in aqueous buffers without organic co-solvents.[6]

This guide provides a comprehensive overview of the chemical and photophysical properties of **CY7-N3**, details its reactivity, presents generalized experimental protocols for its application in bioconjugation, and discusses its utility for professionals in research and drug development.

Core Chemical and Structural Properties

The fundamental structure of **CY7-N3** is built upon the cyanine-7 core. Its defining features are the azide group, which serves as a reactive handle for conjugation, and sulfonate groups that

ensure aqueous solubility.

Property	Value	Reference
Synonyms	Sulfo-Cyanine7-N3, Cyanine 7-Azide	[2][5]
Molecular Formula	C ₃₈ H ₄₇ N ₆ O ₇ S ₂ ⁻ (representative)	[1]
Molecular Weight	~763.95 - 765.0 g/mol	[1][5]
Appearance	Dark solid	N/A
Solubility	Water, DMSO, DMF	[2][6]
Core Structure	Heptamethine Cyanine	[5]
Key Functional Group	Azide (-N ₃)	[2][3]

Photophysical Characteristics

The primary advantage of **CY7-N3** lies in its near-infrared spectral properties. It absorbs and emits light within the "NIR window" of biological tissues (700-900 nm), a range where interference from endogenous molecules like hemoglobin and water is minimal.[5][7] This leads to significantly reduced tissue autofluorescence, allowing for deeper tissue penetration and a superior signal-to-noise ratio, which is critical for applications like in vivo animal imaging.[5][7]

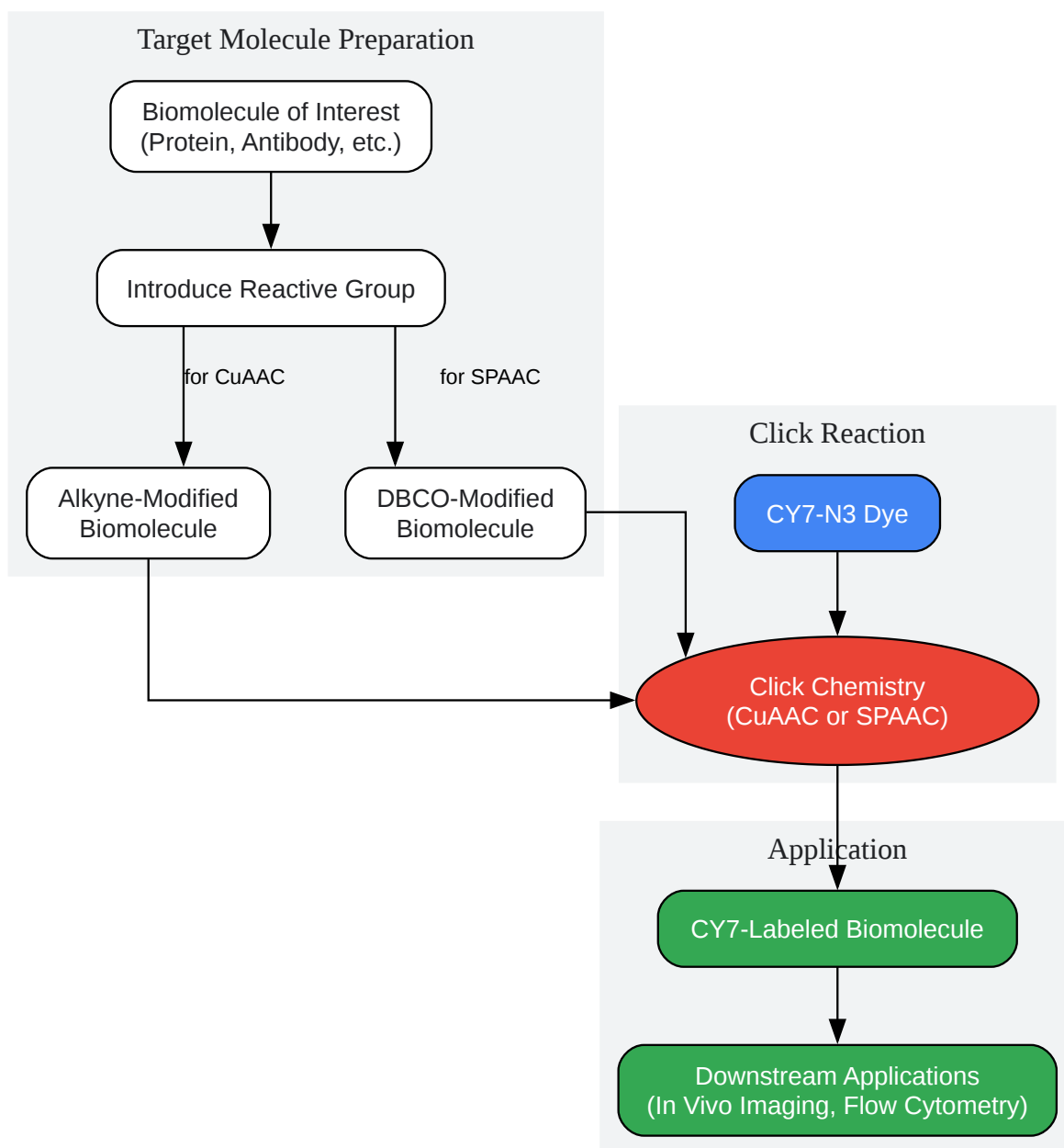
Property	Value	Reference
Excitation Maximum (λ _{ex})	~750 - 770 nm	[5][7]
Emission Maximum (λ _{em})	~775 - 800 nm	[5][7]
Molar Extinction Coefficient (ε)	~250,000 cm ⁻¹ M ⁻¹	[7]
Fluorescence Quantum Yield (Φ)	~0.1 - 0.3	[7][8]
Spectral Range	Near-Infrared (NIR)	[5]

Chemical Reactivity and Bioconjugation

The utility of **CY7-N3** as a labeling agent is derived from the azide group, which allows for its participation in click chemistry. This class of reactions is known for being highly efficient, specific, and biocompatible.^{[9][10]} **CY7-N3** is primarily used in two types of azide-alkyne cycloadditions.

- **Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):** The azide group of **CY7-N3** reacts with a terminal alkyne on a target molecule in the presence of a Cu(I) catalyst to form a stable triazole linkage.^{[2][9]} This is the most common form of click chemistry.
- **Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC):** For applications where copper cytotoxicity is a concern (e.g., live-cell imaging), **CY7-N3** can react with a strained alkyne, such as dibenzocyclooctyne (DBCO) or bicyclononyne (BCN), without the need for a catalyst.^{[2][3][10]}

These reactions enable the stable, covalent labeling of various biomolecules, including proteins, peptides, nucleic acids, and antibodies, for subsequent visualization and tracking.^{[3][5]}



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Caption: General workflow for bioconjugation using **CY7-N3** via click chemistry.

Experimental Protocols and Handling

Precise protocols must be optimized for specific biomolecules. However, the following sections provide generalized methodologies for the two primary click chemistry reactions involving **CY7-N3**.

Protocol: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the labeling of an alkyne-modified protein with **CY7-N3**.

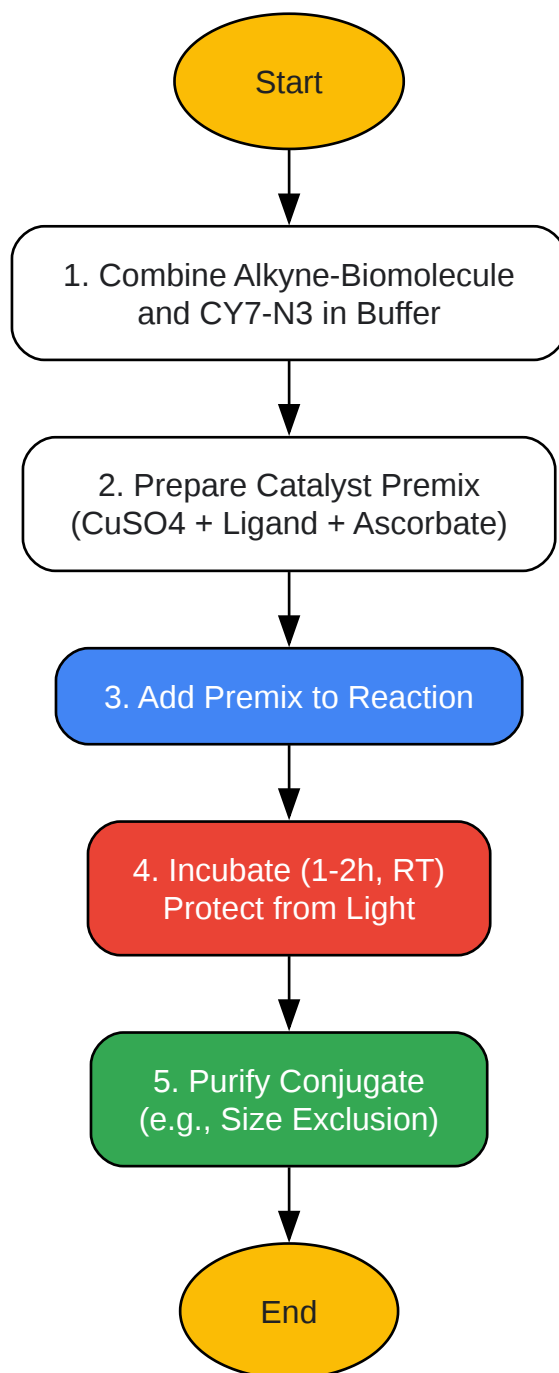
Materials:

- Alkyne-modified protein in a suitable buffer (e.g., phosphate-buffered saline, pH 7.4)
- **CY7-N3**, dissolved in DMSO or water
- Copper(II) Sulfate (CuSO_4) solution (e.g., 10 mM in water)
- Sodium Ascorbate solution (e.g., 100 mM in water, freshly prepared)
- Copper-chelating ligand (e.g., THPTA or BTAA) solution (e.g., 50 mM in water)

Procedure:

- In a microcentrifuge tube, combine the alkyne-modified protein with a 5-10 molar excess of **CY7-N3**.
- Prepare the catalyst premix: In a separate tube, mix the CuSO_4 solution with the ligand solution. Add the freshly prepared sodium ascorbate solution to reduce Cu(II) to the active Cu(I) state. The solution may turn a faint yellow.
- Add the catalyst premix to the protein/dye mixture. The final concentration of copper is typically 50-100 μM .
- Incubate the reaction at room temperature for 1-2 hours, protected from light.
- Purify the resulting CY7-labeled protein from excess dye and catalyst components using an appropriate method, such as size exclusion chromatography (e.g., a desalting column) or dialysis.

- Confirm labeling by measuring the absorbance at 280 nm (for protein) and ~750 nm (for CY7).



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Caption: Experimental workflow for a typical CuAAC reaction with **CY7-N3**.

Protocol: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

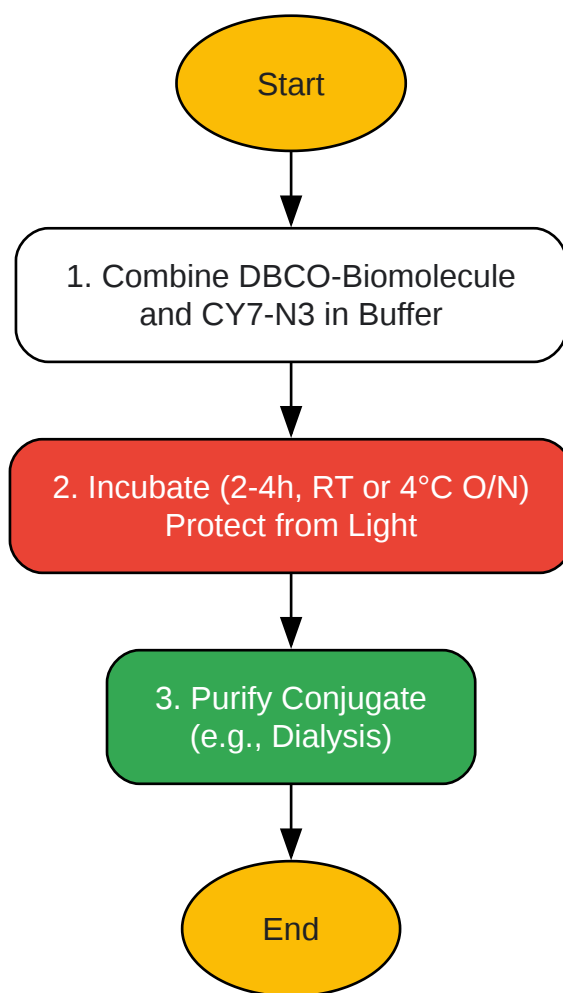
This protocol describes the copper-free labeling of a DBCO-modified biomolecule.

Materials:

- DBCO-modified biomolecule in a suitable buffer (pH 7-8.5)
- **CY7-N3**, dissolved in DMSO or water

Procedure:

- In a microcentrifuge tube, combine the DBCO-modified biomolecule with a 3-5 molar excess of **CY7-N3**.
- Incubate the reaction at room temperature for 2-4 hours or at 4°C overnight. The reaction should be protected from light.
- Purify the CY7-labeled biomolecule to remove unreacted dye, typically using size exclusion chromatography or dialysis.
- Confirm conjugation via UV-Vis spectrophotometry.



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Caption: Experimental workflow for a copper-free SPAAC reaction.

Storage and Stability

Proper handling of **CY7-N3** is crucial to maintain its fluorescent properties.

- Temperature: For long-term storage, **CY7-N3** powder should be kept at -20°C or colder.[1][2] Stock solutions in DMSO can be stored at -20°C for several months.[2]
- Light: As a fluorophore, **CY7-N3** is susceptible to photobleaching.[5][11] Both the solid and solutions should be protected from light by using amber vials or by wrapping containers in foil.[11]
- pH: The dye is generally stable in buffers with a pH range of 3 to 10.[11]

- Freeze-Thaw Cycles: To avoid degradation, it is recommended to aliquot stock solutions into single-use volumes.[11]

Conclusion

CY7-N3 is a powerful and versatile near-infrared fluorophore engineered for modern bioconjugation techniques. Its excellent photophysical properties, combined with the specificity of click chemistry and high water solubility, make it an ideal choice for a range of advanced applications. Its utility in deep-tissue in vivo imaging, multi-color flow cytometry, and high-resolution microscopy provides researchers with a robust tool to explore complex biological systems with high sensitivity and clarity.[5]

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